

# Application Note: Determination of Ethylenethiourea in Workplace Air Samples

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## Compound of Interest

Compound Name: *Ethylenethiourea*

Cat. No.: *B1671646*

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## Introduction

**Ethylenethiourea** (ETU) is a vulcanization accelerator in the rubber industry and a degradation product of ethylene bis-dithiocarbamate (EBDC) fungicides.<sup>[1]</sup> Classified as a probable human carcinogen and a teratogen, monitoring workplace exposure to ETU is crucial for worker safety.<sup>[1][2]</sup> This application note details a validated method for the determination of ETU in workplace air samples using High-Performance Liquid Chromatography (HPLC) with UV detection, based on the OSHA 95 method.<sup>[2][3]</sup> An alternative spectrophotometric method, NIOSH 5011, is also briefly discussed.<sup>[4]</sup>

## Principle

Workplace air is drawn through a glass fiber filter to collect airborne ETU particles. The collected ETU is then extracted from the filter with water. The extract is subsequently analyzed by reversed-phase HPLC with a UV detector for quantification. This method offers high specificity and sensitivity for ETU.<sup>[3]</sup>

## Data Presentation

The following table summarizes the key quantitative data for the recommended HPLC method (OSHA 95) and the alternative spectrophotometric method (NIOSH 5011).

Parameter	HPLC Method (OSHA 95)	Spectrophotometric Method (NIOSH 5011)
Sampling		
Sampler	Four-piece sampling cassette with two glass fiber filters <sup>[2][3]</sup>	5-μm PVC or mixed cellulose ester membrane filter <sup>[4]</sup>
Recommended Air Volume	480 L (TWA), 30 L (Short Term) <sup>[3]</sup>	200 - 800 L <sup>[4]</sup>
Sampling Flow Rate	2.0 L/min <sup>[2][3]</sup>	1 to 3 L/min <sup>[4]</sup>
Analysis		
Technique	High-Performance Liquid Chromatography with UV Detector <sup>[3]</sup>	Visible Absorption Spectrophotometry <sup>[4]</sup>
Wavelength	233 nm (or as optimized) <sup>[5]</sup>	590 nm <sup>[4]</sup>
Performance		
Detection Limit (Overall)	0.666 μ g/sample (1.39 μg/m <sup>3</sup> ) <sup>[3]</sup>	0.75 μ g/sample <sup>[4][6]</sup>
Reliable Quantitation Limit	0.666 μ g/sample (1.39 μg/m <sup>3</sup> ) <sup>[3]</sup>	Not specified
Extraction Efficiency/Recovery	99.9% <sup>[3]</sup>	98.0% (PVC), 99.2% (MCE) <sup>[4]</sup>
Working Range	Target concentration: 60 μg/m <sup>3</sup> <sup>[3]</sup>	0.05 to 0.75 mg/m <sup>3</sup> for a 200-L air sample <sup>[4]</sup>

## Experimental Protocols

### Protocol 1: HPLC Method for Ethylenethiourea in Air (Based on OSHA 95)

#### 1. Apparatus and Reagents

- Apparatus

- Personal sampling pump, calibrated, capable of 2.0 L/min flow rate.
- Four-piece, 37-mm polystyrene cassettes with two glass fiber filters.
- HPLC system equipped with a UV detector.
- Reversed-phase HPLC column (e.g., C18, 4.6 mm x 250 mm).[3]
- Autosampler or manual injector.
- Syringe filters, 0.45 µm.
- Scintillation vials or other suitable extraction vessels.
- Pipettes, volumetric flasks, and other standard laboratory glassware.

• Reagents

- **Ethylenethiourea** (ETU), analytical standard grade.
- Deionized water, HPLC grade.
- Methanol, HPLC grade.

## 2. Sampling Procedure

- Calibrate each personal sampling pump with a representative sampling cassette in line to a flow rate of 2.0 L/min.[3]
- Prepare the sampler for open-face sampling by removing the top piece and the end plug from the bottom piece.[3]
- Attach the sampling cassette to the sampling pump with flexible tubing.
- Place the sampler in the worker's breathing zone with the open face of the cassette facing downwards.[3]
- For Time-Weighted Average (TWA) samples, collect a total air volume of 480 L. For short-term samples, a 15-minute sample at 2.0 L/min (30 L) is recommended.[3]

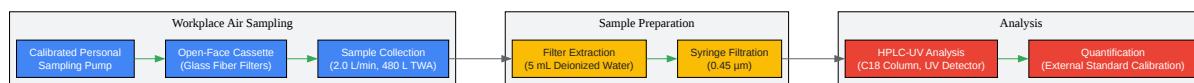
- After sampling, replace the top piece and the two end plugs.[3]
- Seal each sample with an official form (e.g., Form OSHA-21) and record all pertinent sampling information.[3]
- Submit at least one blank sample with each set of samples. The blank should be handled in the same manner as the other samples, but no air is drawn through it.[3]
- Store samples in a refrigerator when not in transit.[3]

### 3. Analytical Procedure

- Sample Preparation:
  - Carefully remove the two glass fiber filters from the cassette and place them into a scintillation vial.
  - Add 5.0 mL of deionized water to the vial.
  - Cap the vial and gently agitate to ensure the filter is fully wetted.
  - Allow the sample to extract for at least 30 minutes with occasional agitation.
  - Filter the extract through a 0.45  $\mu$ m syringe filter into an autosampler vial.
- HPLC Conditions (Example):
  - Column: C18, 4.6 mm x 250 mm
  - Mobile Phase: Isocratic, e.g., 95:5 (v/v) water:methanol. The mobile phase may need to be optimized for the specific column and system.
  - Flow Rate: 1.0 mL/min
  - Injection Volume: 10  $\mu$ L[3]
  - Detector: UV at 233 nm[5]
  - Run Time: Sufficient to allow for the elution of ETU and any potential interferences.

- Calibration:
  - Prepare a stock standard solution of ETU in deionized water.
  - Prepare a series of working standards by serial dilution of the stock standard to cover the expected concentration range of the samples.
  - Analyze the working standards under the same HPLC conditions as the samples.
  - Generate a calibration curve by plotting the peak area of ETU against the concentration of each standard.
- Quantification:
  - Inject the prepared sample extracts into the HPLC system.
  - Identify the ETU peak in the sample chromatogram by comparing its retention time with that of the standards.
  - Determine the concentration of ETU in the sample extract from the calibration curve.
  - Calculate the mass of ETU per sample ( $\mu\text{g}$ ) and then the concentration in the air ( $\mu\text{g}/\text{m}^3$ ) using the sampled air volume.

## Mandatory Visualization



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Caption: Workflow for ETU in air analysis.

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- To cite this document: BenchChem. [Application Note: Determination of Ethylenethiourea in Workplace Air Samples]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1671646#method-for-determining-ethylenethiourea-in-workplace-air-samples>

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